

A Comprehensive Technical Guide to (R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid

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For Researchers, Scientists, and Drug Development Professionals

(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid, a chiral amino acid derivative, serves as a critical building block in the synthesis of a wide array of pharmacologically significant molecules. Its unique structural features, including a tert-butoxycarbonyl (Boc) protecting group, a hydroxyl group, and a carboxylic acid moiety, make it a versatile intermediate in medicinal chemistry and peptide synthesis. This guide provides an in-depth overview of its chemical, physical, and biological properties, alongside detailed experimental protocols.

Core Properties

(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid is a white to yellow solid at room temperature.^[1] Key identifiers and physical properties are summarized in the tables below.

Identifier	Value
CAS Number	120021-39-8[2][3]
Molecular Formula	C9H17NO5[2][3]
Molecular Weight	219.24 g/mol [2]
Physical Form	White to Yellow Solid[1]
Storage Temperature	2-8°C[4]
Physical Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Moderately soluble in polar aprotic solvents (e.g., DMF, DMSO); Poorly soluble in water.

Chemical Synthesis and Reactivity

The synthesis of enantiomerically pure **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** is a key challenge, often involving multi-step pathways with careful stereochemical control. Common synthetic strategies include direct amination of 3-hydroxybutanoic acid and the resolution of racemic mixtures.[2]

The reactivity of this compound is largely dictated by its three functional groups:

- Boc-protected Amine: The tert-butoxycarbonyl group provides stability during many chemical transformations and can be readily removed under acidic conditions to reveal the primary amine for further functionalization, such as peptide bond formation.[2]
- Hydroxyl Group: The secondary alcohol can participate in various reactions, including esterification and oxidation, allowing for further molecular diversification.
- Carboxylic Acid: This group can be activated for amide bond formation or reduced to the corresponding alcohol.

Applications in Research and Drug Development

This chiral building block is instrumental in the synthesis of a variety of therapeutic agents and research compounds.

- Peptide Synthesis: Its defined stereochemistry is crucial for creating peptides and peptidomimetics with specific biological activities.[\[2\]](#)
- Chiral Scaffolds: The inherent chirality of the molecule makes it a valuable starting material for the synthesis of complex chiral scaffolds used in asymmetric catalysis and as templates for drug discovery.[\[2\]](#)
- Bioactive Molecules: It has been utilized as a precursor in the synthesis of HIV-protease inhibitors and other bioactive compounds.[\[2\]](#)

Biological Significance

While direct biological studies on **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** are limited, its structural similarity to gamma-aminobutyric acid (GABA) suggests potential activity as a neurotransmitter modulator.[\[2\]](#) Compounds with similar structures have also exhibited antioxidant properties.[\[2\]](#) Further research is needed to fully elucidate its pharmacological profile.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** is not readily available. However, based on the safety information for structurally related compounds, standard laboratory safety precautions should be observed.

General Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area to avoid inhalation of any dust.
- Avoid contact with skin and eyes.

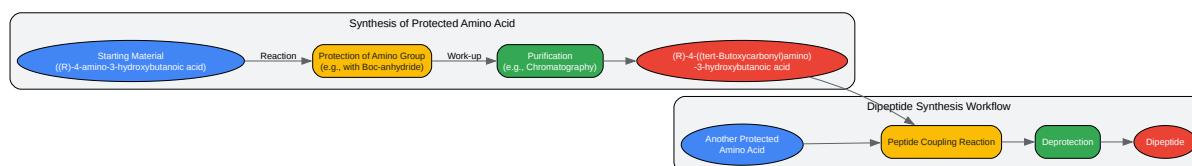
- Store in a tightly sealed container in a cool, dry place.

Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis and purification of **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** are not consistently reported in publicly available literature. Researchers should refer to specialized synthetic chemistry journals and patents for specific methodologies.

Visualizing Synthetic Pathways

The following diagram illustrates a generalized synthetic workflow for the preparation of a protected amino acid like **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid**, followed by its use in peptide synthesis.



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Caption: Generalized workflow for the synthesis of the title compound and its subsequent use in dipeptide synthesis.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to (R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052583#what-are-the-properties-of-r-4-tert-butoxycarbonyl-amino-3-hydroxybutanoic-acid>]

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